

Application Notes: 7-Methyl-3-octene in Organic Synthesis

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Compound of Interest

Compound Name: 7-Methyl-3-octene

Cat. No.: B11826508

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Introduction: **7-Methyl-3-octene** is a nine-carbon branched alkene that serves as a versatile building block in organic synthesis.^{[1][2]} Its trisubstituted double bond allows for a variety of chemical transformations, enabling the introduction of diverse functional groups. This document outlines key synthetic applications of **7-methyl-3-octene**, providing detailed protocols for its conversion into valuable intermediates, particularly those relevant to the synthesis of fine chemicals, fragrances, and insect pheromone analogues. The functional groups generated, such as alcohols and aldehydes, are common moieties in the structures of lepidopteran sex pheromones.^{[3][4]}

Application 1: Oxidative Cleavage to Carbonyl Compounds

The carbon-carbon double bond of **7-methyl-3-octene** can be cleaved to produce smaller carbonyl-containing molecules. Ozonolysis followed by an appropriate work-up is a highly effective method for this transformation. A reductive work-up yields aldehydes and ketones, which are valuable precursors for fragrances and other fine chemicals.

Reaction Scheme: Ozonolysis with Reductive Work-up

The ozonolysis of **7-methyl-3-octene** results in the formation of an unstable ozonide intermediate, which is subsequently treated with a reducing agent, such as dimethyl sulfide (DMS), to yield propanal and 5-methylhexan-2-one.^{[5][6]}

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